

4-Nitrobenzo-15-crown-5 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrobenzo-15-crown-5

Cat. No.: B1295475

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A Technical Guide to 4-Nitrobenzo-15-crown-5

This document provides a detailed overview of the chemical properties of **4-Nitrobenzo-15-crown-5**, a specialized macrocyclic polyether. It is intended for researchers, scientists, and professionals in the fields of analytical chemistry, organic synthesis, and drug development.

Core Molecular Data

4-Nitrobenzo-15-crown-5 is a derivative of benzo-15-crown-5, featuring a nitro group (NO₂) attached to the benzene ring. This modification influences its electronic properties and cation-binding capabilities.

Property	Value
Molecular Formula	C ₁₄ H ₁₉ NO ₇ [1] [2] [3] [4] [5]
Molecular Weight	313.30 g/mol [2]
Appearance	Off-white to yellow powder or crystals [1] [2] [3]
Melting Point	93-97 °C [1] [2]
CAS Number	60835-69-0 [1] [2]

Experimental Protocols: Cation Binding and Extraction

The primary application of **4-Nitrobenzo-15-crown-5** lies in its ability to selectively bind cations, a property leveraged in various experimental settings. A common application is in solvent extraction of metal ions.

Objective: To selectively extract alkali metal cations from an aqueous solution into an organic solvent using **4-Nitrobenzo-15-crown-5** as the extracting agent.

Materials:

- **4-Nitrobenzo-15-crown-5**
- Aqueous solution containing a mixture of alkali metal salts (e.g., LiCl, NaCl, KCl)
- Organic solvent (e.g., Chloroform)
- Separatory funnel
- Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) for cation concentration analysis

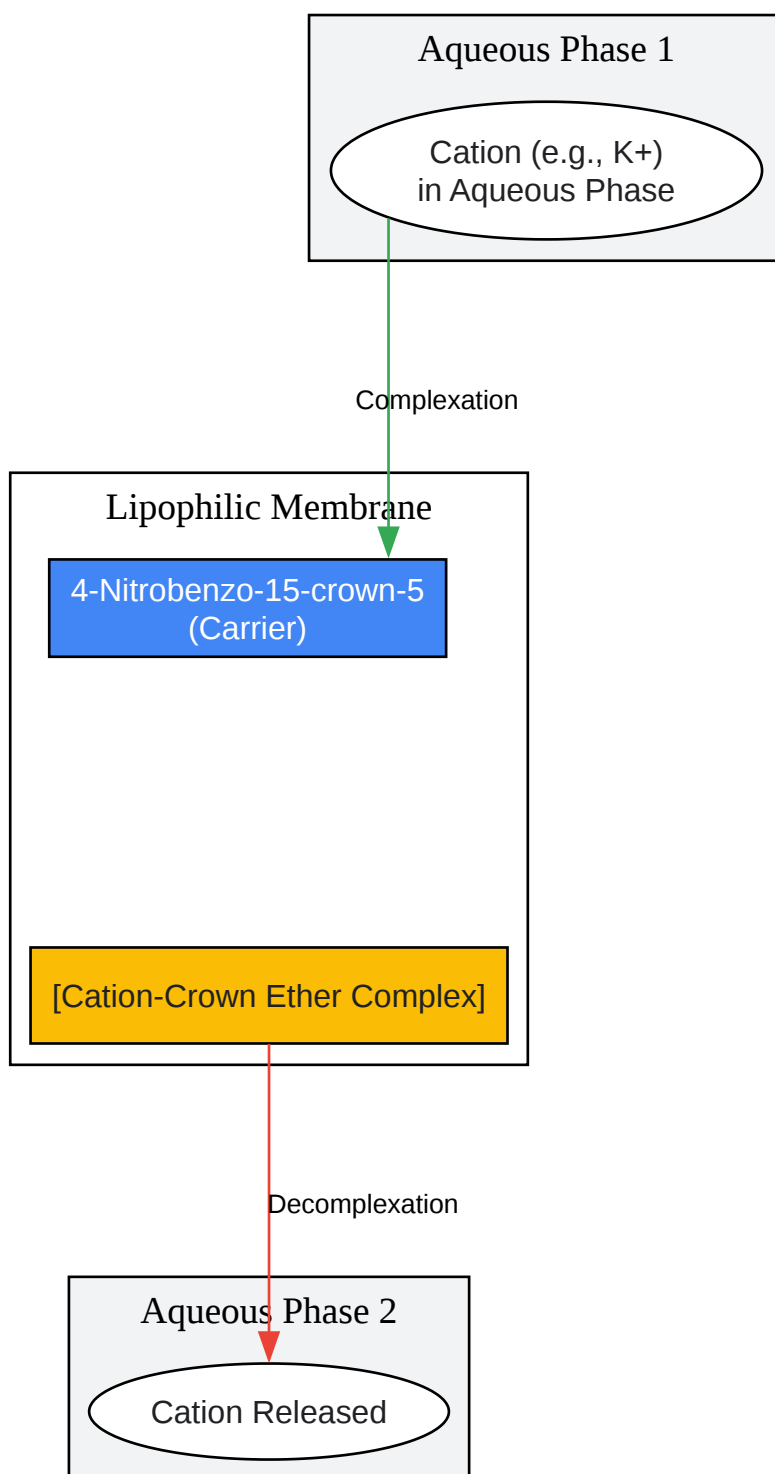
Methodology:

- Preparation of Solutions:
 - Prepare a stock solution of **4-Nitrobenzo-15-crown-5** in the organic solvent.
 - Prepare an aqueous stock solution containing known concentrations of the alkali metal salts.
- Extraction Procedure:
 - In a separatory funnel, combine equal volumes of the organic and aqueous solutions.
 - Shake the funnel vigorously for a predetermined amount of time to ensure thorough mixing and to allow for the complexation of the cations by the crown ether.

- Allow the two phases to separate completely.
- Analysis:
 - Carefully separate the aqueous and organic layers.
 - Analyze the concentration of the metal cations remaining in the aqueous phase using AAS or ICP-MS.
 - The concentration of the extracted cations in the organic phase can be determined by a mass balance calculation or by back-extraction into a fresh aqueous phase followed by analysis.
- Data Interpretation:
 - The distribution ratio (D) for each cation can be calculated to determine the extraction efficiency and selectivity of **4-Nitrobenzo-15-crown-5**.

Visualizing Cation Complexation and Transport

The following diagram illustrates the general mechanism of cation transport across a membrane facilitated by **4-Nitrobenzo-15-crown-5**.



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Caption: Cation transport mechanism via a crown ether carrier.

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- To cite this document: BenchChem. [4-Nitrobenzo-15-crown-5 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295475#4-nitrobenzo-15-crown-5-molecular-weight-and-formula]

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